

Application Note: Enzymatic Release and Analysis of NGA2 Glycans using PNGase F

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Compound of Interest

Compound Name: NGA2 Glycan

CAS No.: 84808-02-6

Cat. No.: B1146305

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Executive Summary

The precise quantification of the **NGA2 glycan** (Asialo-, Agalacto-, Biantennary complex N-glycan, often referred to as G0 in non-fucosylated form) is a Critical Quality Attribute (CQA) in monoclonal antibody (mAb) therapeutics. High levels of NGA2/G0 are associated with reduced Complement-Dependent Cytotoxicity (CDC) and potential pro-inflammatory effects in vivo.

This guide details the enzymatic release of NGA2 using Peptide:N-glycosidase F (PNGase F). Unlike generic protocols, this document differentiates between Rapid Release (for high-throughput screening) and Traditional Release (for maximal stoichiometry), with a specific focus on the chemical fate of the released glycosylamine intermediate—a frequent source of analytical error.

Technical Background & Mechanism

The Target: NGA2 (G0)

NGA2 represents the "base" structure of complex biantennary glycans.^[1]

- Structure: Terminal N-acetylglucosamine (GlcNAc) residues on both α 1-3 and α 1-6 mannose arms.
- Composition: GlcNAc₄Man₃GlcNAc₂.
- Note on Fucosylation: While "NGA2" strictly implies no core fucose, the fucosylated variant (NGA2F or G0F) is the dominant species in most mammalian IgG1 mAbs. This protocol applies equally to both.

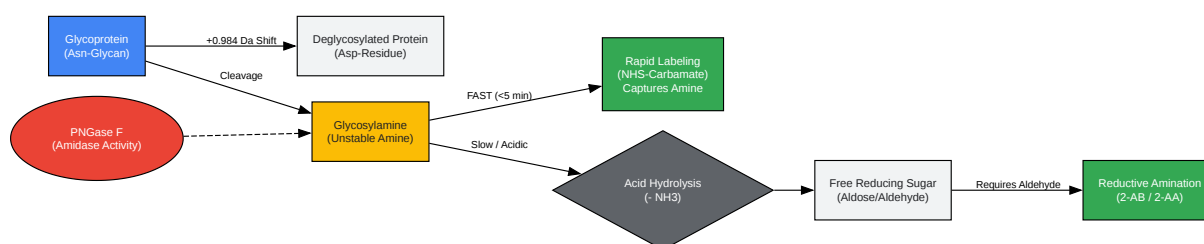
The Enzyme: PNGase F

PNGase F is an amidase, not a glycosidase.[2] It cleaves the β -aspartylglucosaminyl bond between the innermost GlcNAc and the Asparagine (Asn) residue of the protein.

The "Fork in the Road" Mechanism: Upon cleavage, the glycan is released as a Glycosylamine. This molecule is unstable and hydrolyzes into a Free Reducing Sugar (aldose) and ammonia.

- Path A (Rapid Labeling): Reagents like RapiFluor-MS™ react immediately with the Glycosylamine amine.
- Path B (Traditional Labeling): Reagents like 2-AB or 2-AA require the Free Reducing Sugar (aldehyde). You must allow hydrolysis to complete (often acid-catalyzed) before labeling.

Mechanistic Workflow Diagram



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Figure 1: The dual fate of the N-glycan after PNGase F release determines the downstream labeling strategy.

Experimental Protocols

Protocol A: Rapid Denaturing Release (High-Throughput)

Best for: LC-MS analysis, RapiFluor-MS labeling, Screening.

Reagents:

- Rapid PNGase F: (e.g., NEB P0710 or Waters GlycoWorks).
- RapiGest SF: Anionic surfactant (acid-labile) to denature protein without inhibiting enzyme.
- DTT: Reducing agent.

Step-by-Step:

- Preparation: Dilute mAb sample to 1.5 mg/mL in water.[\[3\]](#)[\[4\]](#)
- Denaturation:
 - Mix 10 μ L mAb with 10 μ L 3% RapiGest SF (in buffer) + DTT (final conc. 5-10 mM).
 - Heat at 90°C for 3 minutes. (Critical: Unfolds the Fc region to expose N297).
- Cooling: Cool to room temperature (RT) for 3 minutes.
- Digestion:
 - Add 10 μ L Rapid PNGase F.[\[3\]](#)
 - Incubate at 50°C for 5-10 minutes.
 - Note: Do not use standard PNGase F here; it requires overnight incubation.

- Downstream: Proceed immediately to labeling. Do not store. The glycosylamine is transient.

Protocol B: Traditional Release (Stoichiometric QC)

Best for: 2-AB/2-AA labeling, Capillary Electrophoresis, Functional protein recovery.

Reagents:

- Standard PNGase F: (Recombinant, glycerol-free preferred).
- NP-40: Non-ionic detergent (sequesters SDS).
- Denaturing Buffer: 0.5% SDS, 40 mM DTT.

Step-by-Step:

- Denaturation:
 - Combine 20 µg glycoprotein with Denaturing Buffer.[\[2\]](#)[\[5\]](#)
 - Boil at 100°C for 10 minutes.
- Protection:
 - Add NP-40 to a final concentration of 1%.
 - Why? PNGase F is inhibited by SDS.[\[2\]](#)[\[5\]](#) NP-40 forms micelles around SDS, restoring enzyme activity.
- Digestion:
 - Add 1-2 Units of PNGase F.
 - Incubate at 37°C for 2-18 hours (Overnight ensures 100% release of steric-hindered glycans).
- Conversion (Critical for 2-AB):

- If using reductive amination, add dilute acetic acid (to pH 4.5) and incubate for 30 mins to force hydrolysis of the glycosylamine to the free reducing sugar.

Data Analysis & Validation

Identification of NGA2

When analyzing via LC-MS (HILIC mode), NGA2 is identified by its mass and Glucose Unit (GU) value.

Table 1: NGA2 (G0) Identification Parameters

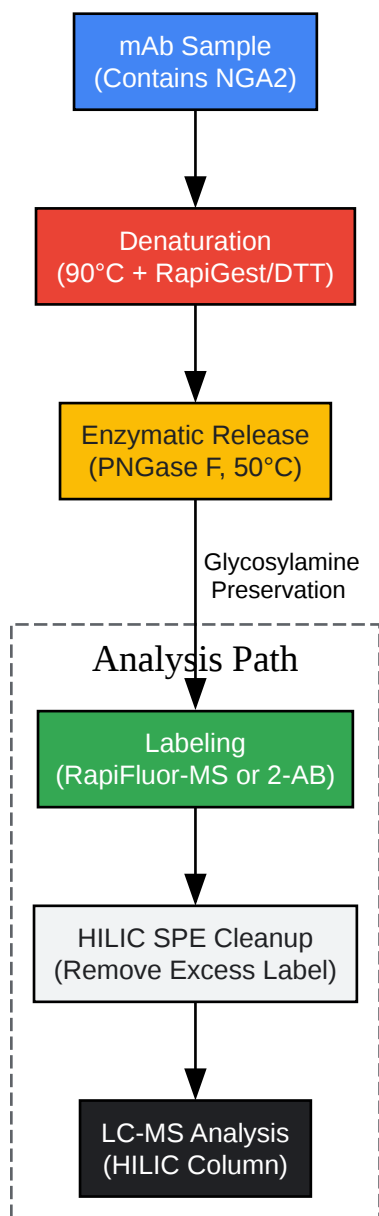
Glycan Name	Oxford Notation	Composition	Monoisotopic Mass (Free)	Mass (2-AB Labeled)	Mass (RFMS Labeled)
NGA2	A2G0	H ₆ N ₄	1317.48 Da	1437.54 Da	1629.62 Da
NGA2F	FA2G0 (G0F)	H ₆ N ₄ F ₁	1463.53 Da	1583.59 Da	1775.68 Da

Quality Control: Did the release work?

To validate the protocol, perform a Gel Shift Assay (SDS-PAGE).^[5]

- Run the Intact mAb.^[3]^[4]
- Run the Deglycosylated mAb (post-reaction).
- Result: The deglycosylated Heavy Chain (HC) should migrate ~1.5 kDa lower than the intact HC. If you see a "doublet" in the treated lane, the release was incomplete.

Analytical Workflow Diagram



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Figure 2: End-to-end workflow for NGA2 analysis from mAb samples.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Incomplete Release	SDS inhibition.	Ensure NP-40 is added in excess of SDS (Protocol B).
Low Signal (2-AB)	Incomplete hydrolysis.	Ensure acidification step converts glycosylamine to reducing sugar.
Low Signal (RFMS)	Hydrolysis occurred too early.	Minimize time between digestion and labeling; keep pH neutral/basic.
"Ghost" Peaks	Urea carbamylation.	Avoid urea; use RapiGest or SDS for denaturation.

References

- Waters Corporation. (2023). GlycoWorks RapiFluor-MS N-Glycan Kit Care and Use Manual. [6] Retrieved from [\[Link\]](#)
- Ludger Ltd. (2024). **NGA2 Glycan** Nomenclature and Standards. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for **NGA2 Glycan**. Retrieved from [\[Link\]](#)
- Genovis. (2021). Enzymatic Hydrolysis of N-glycans.[7] Retrieved from [\[Link\]](#)

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Sources

- 1. ludger.com [ludger.com]
- 2. protocols.io [protocols.io]

- [3. waters.com \[waters.com\]](#)
- [4. help.waters.com \[help.waters.com\]](#)
- [5. neb.com \[neb.com\]](#)
- [6. help.waters.com \[help.waters.com\]](#)
- [7. neb.com \[neb.com\]](#)
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